

Personal protective equipment for handling 4-Vinylbenzenesulfonyl chloride

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Compound of Interest

Compound Name: 4-Vinylbenzenesulfonyl chloride

Cat. No.: B1311718

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Essential Safety and Handling Guide for 4-Vinylbenzenesulfonyl Chloride

For Immediate Use by Laboratory Professionals

This document provides critical safety and logistical information for the handling, storage, and disposal of **4-Vinylbenzenesulfonyl chloride** (CAS RN: 2633-67-2). Adherence to these procedures is essential for ensuring laboratory safety and procedural success.

Hazard Identification and Personal Protective Equipment (PPE)

4-Vinylbenzenesulfonyl chloride is a corrosive and reactive compound that can cause severe skin burns and eye damage. Upon hydrolysis, it can release toxic gases such as hydrogen chloride (HCl) and sulfur dioxide (SO₂).^[1] Due to the presence of a vinyl group, it may also undergo premature polymerization if not stored correctly.^[1]

Minimum Required PPE:

PPE Category	Specification	Rationale
Eye Protection	Tightly sealed chemical safety goggles and a face shield.	Protects against splashes and corrosive vapors that can cause severe eye damage.[2]
Hand Protection	Chemical-resistant nitrile or neoprene gloves.	Prevents skin contact which can lead to severe burns.[1][2]
Body Protection	Chemical-resistant lab coat.	Protects against incidental skin contact and contamination of personal clothing.[2]
Respiratory Protection	Use in a certified chemical fume hood is mandatory.	Minimizes inhalation of corrosive and toxic vapors.[1][2]

Chemical and Physical Properties

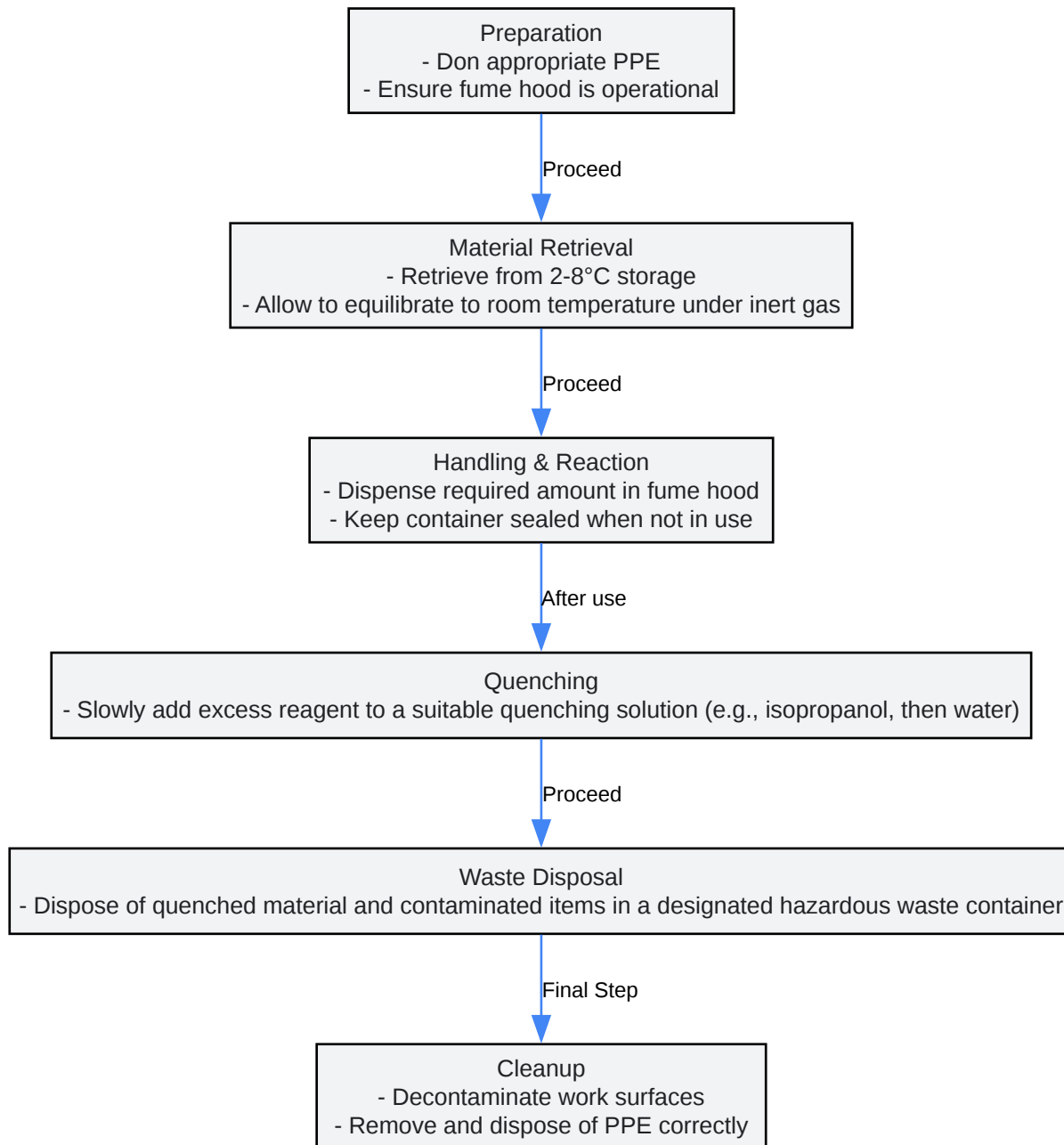
A summary of the key physical and chemical properties of **4-Vinylbenzenesulfonyl chloride** is provided below for quick reference.

Property	Value
Molecular Formula	$C_8H_7ClO_2S$ [1]
Molecular Weight	202.66 g/mol [1]
Appearance	Light yellow to brown liquid or solid[1][3]
Boiling Point	130°C at 4 mmHg[1]
Storage Temperature	Refrigerate at 2-8°C[1]; some sources recommend -20°C[3]
Solubility	Soluble in THF, DCM, and DMF; limited water solubility.[1]

Handling and Storage Protocol

Workflow for Handling **4-Vinylbenzenesulfonyl Chloride**:

Workflow for Handling 4-Vinylbenzenesulfonyl Chloride



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Caption: A step-by-step workflow for the safe handling of **4-Vinylbenzenesulfonyl chloride**.

Step-by-Step Handling Procedure:

- **Preparation:** Before handling, ensure a certified chemical fume hood is operational and that all required PPE is correctly donned. An emergency safety shower and eyewash station

should be readily accessible.

- Material Retrieval and Use:
 - Retrieve the **4-Vinylbenzenesulfonyl chloride** container from refrigerated storage (2-8°C).^[1]
 - To prevent moisture condensation which can lead to hydrolysis, allow the container to warm to room temperature in a desiccator or under an inert atmosphere before opening.
 - Conduct all manipulations, including weighing and transferring, within the fume hood.
 - Keep the container tightly sealed when not in use to prevent exposure to moisture and air.
- Storage:
 - Store **4-Vinylbenzenesulfonyl chloride** in a tightly sealed container in a refrigerator at 2-8°C.^[1]
 - Storage under an inert gas like argon is recommended to prevent degradation.^[1]
 - The vinyl group makes the compound susceptible to polymerization, so proper refrigerated storage is crucial to maintain stability.^[1]

Spill, Quenching, and Disposal Plan

Emergency Spill Protocol:

- Evacuate: In case of a large spill, evacuate the immediate area and alert laboratory personnel.
- Contain: For small spills within a fume hood, contain the spill using an inert absorbent material such as sand or vermiculite. Do not use combustible materials like paper towels.
- Neutralize and Clean: Cautiously add a neutralizing agent (e.g., sodium bicarbonate) to the absorbent material. Collect the mixture in a sealed, labeled container for hazardous waste disposal.

- Decontaminate: Clean the spill area thoroughly.

Quenching Protocol for Excess Reagent:

Excess **4-Vinylbenzenesulfonyl chloride** must be quenched before disposal. This should be performed in a fume hood.

- Prepare a stirring solution of a suitable solvent, such as isopropanol or acetone, in a flask.
- Slowly and cautiously add the excess **4-Vinylbenzenesulfonyl chloride** to the solvent.
- Once the initial reaction has subsided, slowly add water to the mixture to hydrolyze any remaining sulfonyl chloride.
- Neutralize the solution with a base, such as sodium bicarbonate, until it is no longer acidic.

Disposal Plan:

- All quenched solutions of **4-Vinylbenzenesulfonyl chloride** and any contaminated materials (e.g., gloves, absorbent pads) must be disposed of as hazardous waste.
- Place all waste in a clearly labeled, sealed, and appropriate hazardous waste container.
- Follow all local and institutional regulations for hazardous waste disposal. Do not pour any waste down the drain.

First Aid Measures

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

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References

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